

Health and safety information for 5,6-Dibromo-1,2-dihydroacenaphthylene

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Compound of Interest

Compound Name: 5,6-Dibromo-1,2-dihydroacenaphthylene

Cat. No.: B108543

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An In-depth Technical Guide to the Health and Safety of **5,6-Dibromo-1,2-dihydroacenaphthylene**

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Introduction: **5,6-Dibromo-1,2-dihydroacenaphthylene** is a brominated polycyclic aromatic hydrocarbon derivative utilized in chemical synthesis and materials science research. As with any specialized chemical, a thorough understanding of its hazard profile and safety requirements is paramount for protecting researchers and ensuring a safe laboratory environment. This guide provides a detailed examination of the health and safety considerations for this compound, grounded in available safety data and established chemical hygiene principles.

Chemical Identification and Physical Properties

Correct identification is the foundation of chemical safety. **5,6-Dibromo-1,2-dihydroacenaphthylene** is a solid compound with the following identifiers and properties.^{[1][2]} These characteristics are critical for anticipating its behavior during handling, storage, and in the event of an accidental release.

Property	Value	Source
CAS Number	19190-91-1	Sigma-Aldrich
Molecular Formula	C ₁₂ H ₈ Br ₂	Sigma-Aldrich
Molecular Weight	312.00 g/mol	Chemsr[1]
Appearance	Solid	Sigma-Aldrich
Melting Point	169-171 °C	ChemicalBook[2]
Boiling Point	383.0 ± 42.0 °C (Predicted)	ChemicalBook[2]
Density	1.865 ± 0.06 g/cm ³ (Predicted)	Chemsr, ChemicalBook[1][2]
Purity	Typically ≥95%	Sigma-Aldrich

Hazard Identification and GHS Classification

According to supplier safety data, **5,6-Dibromo-1,2-dihydroacenaphthylene** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and acute toxicity if ingested.

- Signal Word:Warning

GHS Hazard Statements:

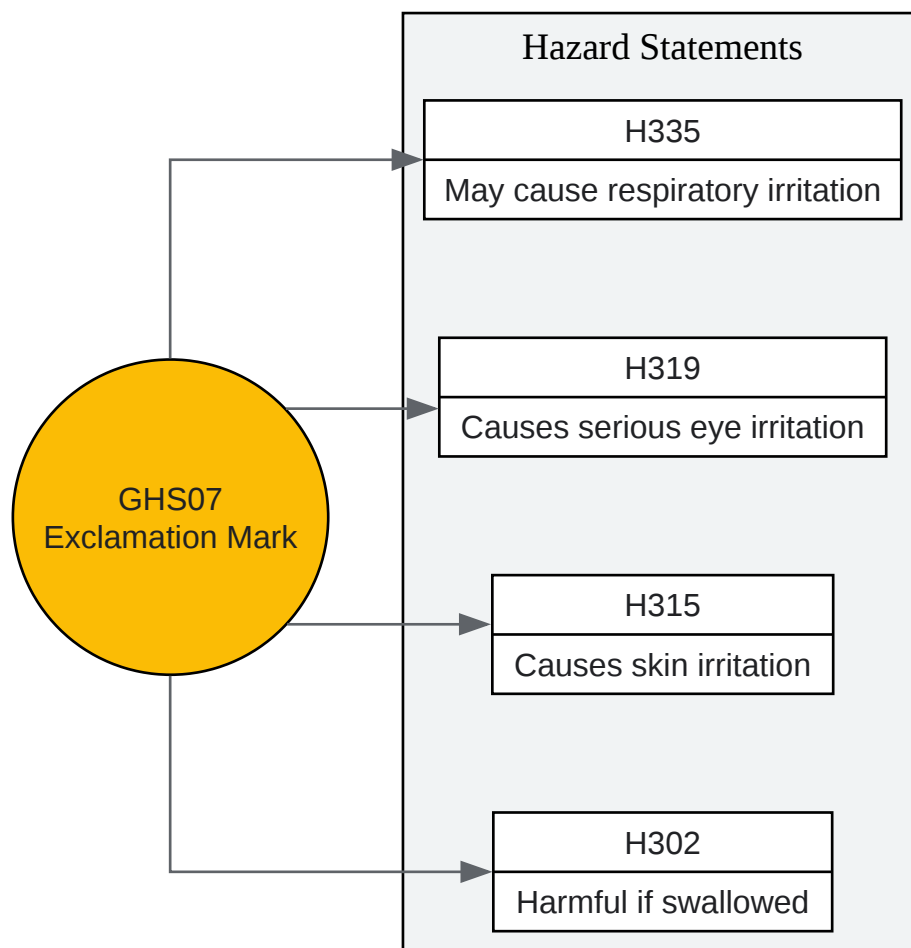
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Pictogram:

- GHS07 (Exclamation Mark): This pictogram indicates that the substance may cause less serious health effects, such as irritation or acute toxicity.[3]

Diagram: GHS Hazard Profile

This diagram illustrates the GHS classification for the compound, linking the pictogram to the specific hazard statements.



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Caption: GHS Pictogram and associated hazard statements.

Toxicological Information

While the toxicological properties of **5,6-Dibromo-1,2-dihydroacenaphthylene** have not been fully investigated, the GHS classification provides a baseline for understanding potential health effects.[4] The parent compound, acenaphthene, is recognized as a skin, eye, and mucous membrane irritant.[5]

- Routes of Exposure: The primary routes of occupational exposure are inhalation of dust particles, skin contact, eye contact, and accidental ingestion.
- Acute Effects:
 - Ingestion: Harmful if swallowed. Ingestion of similar corrosive or irritant solids can cause irritation or burns to the mouth, throat, and stomach.[4]
 - Inhalation: May cause respiratory tract irritation, leading to symptoms like coughing and shortness of breath.
 - Skin Contact: Causes skin irritation, which may manifest as redness, itching, and discomfort.
 - Eye Contact: Causes serious eye irritation, potentially leading to redness, pain, and watering of the eyes.[6]
- Chronic Effects: No data is available on the long-term effects of exposure, including carcinogenicity, mutagenicity, or reproductive toxicity.[4] The parent compound, acenaphthene, is classified by IARC in Group 3 ("Unclassifiable as to Carcinogenicity to Humans").[5]

Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety through proper handling and consistent use of PPE is essential. All work with this compound should be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.[4][7]

Engineering Controls:

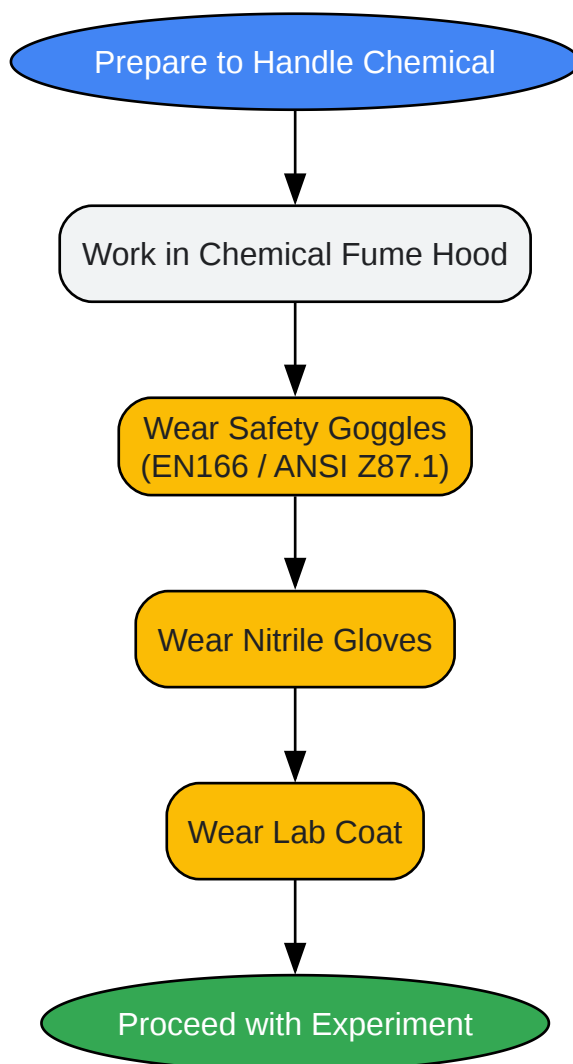
- Chemical Fume Hood: Use only under a chemical fume hood to control dust and vapor.[4]
- Ventilation: Ensure adequate general laboratory ventilation.[6]
- Safety Stations: An eyewash station and safety shower must be readily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and/or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)[\[7\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use.[\[6\]](#)
 - Lab Coat: A flame-retardant lab coat should be worn at all times.
- Respiratory Protection: If engineering controls are insufficient or for spill cleanup, use a NIOSH-approved particulate respirator.

Diagram: Standard PPE Protocol

This workflow outlines the mandatory personal protective equipment for handling the compound.



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Sources

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